

In-Depth Technical Guide: Synthesis and Purification of IR 754 Carboxylic Acid

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Compound of Interest

Compound Name: *IR 754 Carboxylic Acid*

Cat. No.: *B15551797*

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This technical guide provides a comprehensive overview of the synthesis and purification of **IR 754 Carboxylic Acid**, a near-infrared (NIR) heptamethine cyanine dye. This document details the probable synthetic pathways, experimental protocols, and purification strategies based on established chemical principles and available data for analogous compounds. All quantitative data is summarized for clarity, and key processes are visualized through workflow diagrams.

Introduction to IR 754 Carboxylic Acid

IR 754 Carboxylic Acid, with the chemical name 2-[4-Carboxy-7-(1,3-dihydro-1,3,3-trimethyl-2H-indol-2-ylidene)-1,3,5-heptatrien-1-yl]-1,3,3-trimethyl-3H-indolium iodide, is a fluorescent dye that absorbs and emits in the near-infrared spectrum. Its carboxylic acid functional group allows for covalent conjugation to various biomolecules, making it a valuable tool in biological imaging, biosensing, and as a component in the development of targeted therapeutic and diagnostic agents.

Table 1: Physicochemical Properties of **IR 754 Carboxylic Acid**

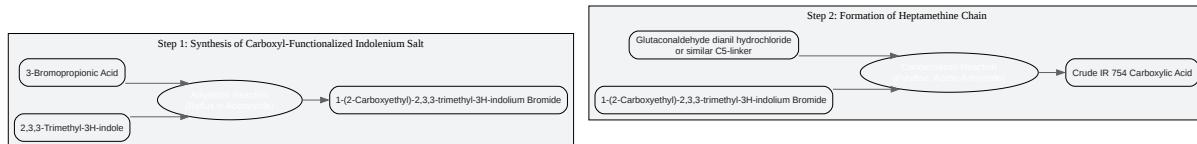
Property	Value	Reference
CAS Number	2311980-68-2	
Molecular Formula	C ₃₀ H ₃₃ IN ₂ O ₂	
Molecular Weight	580.51 g/mol	
Appearance	Green to dark green powder/crystal	
Purity (typical)	>80% to ≥98% (HPLC)	
Maximum Absorption (λ _{max})	745 - 750 nm (in methanol)	

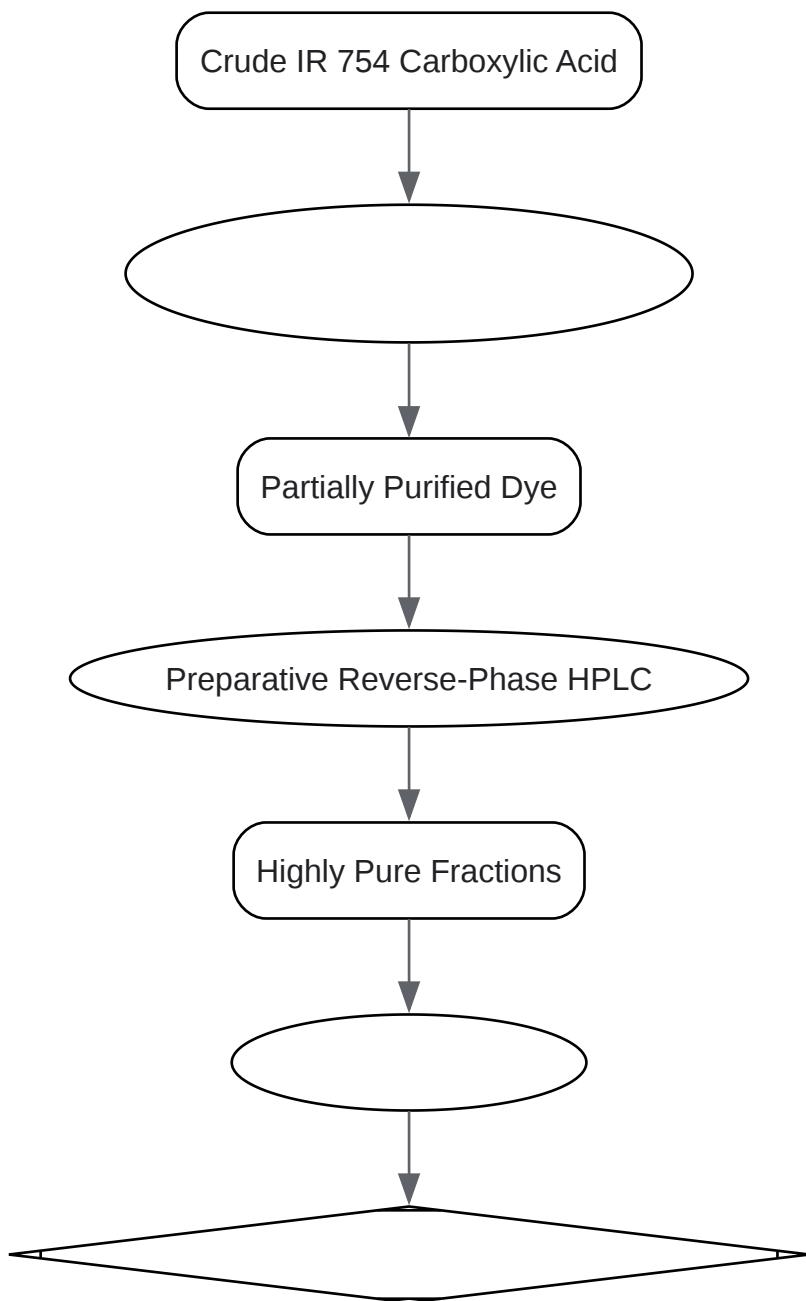
Synthesis of IR 754 Carboxylic Acid

The synthesis of asymmetric heptamethine cyanine dyes such as **IR 754 Carboxylic Acid** is a multi-step process. A plausible and commonly employed strategy involves two key stages: the synthesis of a carboxyl-functionalized indolenium salt, followed by a condensation reaction to form the characteristic heptamethine bridge.

Synthesis Workflow

The overall synthetic strategy is depicted in the following workflow diagram.





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